

Dotriacontanoic acid in *Indigofera heterantha*

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Compound Focus: Dotriacontanoic acid

CAS No.: 3625-52-3

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Identification and Basic Properties

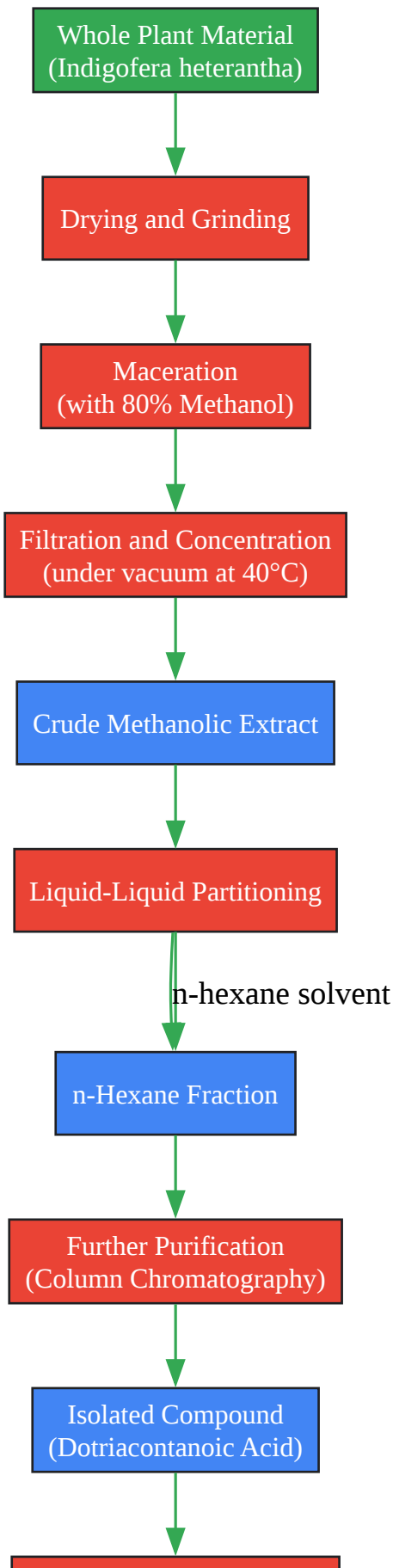
Dotriacontanoic acid, also known as laceroic acid, is a long-chain saturated fatty acid. It has been isolated and identified from the seeds of *Indigofera heterantha* [1].

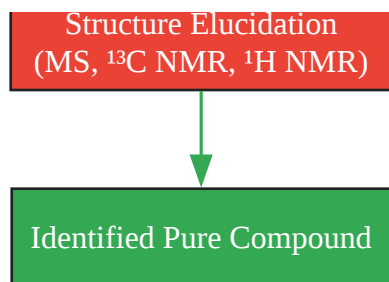
Property	Details
IUPAC Name	Dotriacontanoic acid
Synonyms	Laceroic acid
Chemical Formula	$C_{32}H_{64}O_2$ [1]
Structure	Long-chain, saturated fatty acid
Plant Source	<i>Indigofera heterantha</i> (Seeds) [1]
Reported Activity	Moderate antibacterial agent [1]

The compound was isolated as a **white amorphous powder** [1]. Its structure was determined using spectroscopic techniques, including mass spectrometry and Carbon-13 NMR [1].

Experimental Workflow for Isolation and Identification

The following diagram outlines the general experimental workflow for the extraction, fractionation, and isolation of **dotriacontanoic acid** from *Indigofera heterantha*.





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General workflow for the isolation of **dotriacontanoic acid** from *I. heterantha* [1] [2].

Detailed Methodological Notes

Based on the search results, here is a synthesis of the key experimental steps:

- **Plant Material Collection and Preparation:** The whole plant or seeds of *I. heterantha* are collected, shade-dried for several weeks, and then ground into a coarse or fine powder [1] [2].
- **Extraction:** The powdered plant material is typically subjected to maceration using methanol or hydromethanolic mixtures (e.g., 80% methanol in water) at room temperature with occasional stirring. This process can last from several hours to two weeks [1] [2].
- **Fractionation:** The resulting crude methanolic extract is concentrated and then suspended in water. It is subsequently partitioned using various organic solvents of increasing polarity in a sequential manner. **Dotriacontanoic acid** was isolated from the **n-hexane fraction**, which contains non-polar to medium-polarity compounds [1] [2].
- **Isolation and Purification:** The n-hexane fraction is evaporated to dryness. The residue is then subjected to further purification, often using techniques like column chromatography over silica gel. The elution is typically performed using solvents or solvent mixtures of varying polarity to separate individual compounds [1].
- **Structure Elucidation:** The identity of **dotriacontanoic acid** was confirmed through spectroscopic analysis. The search results specifically mention the use of **mass spectrometry (MS)**, **Carbon-13 NMR (¹³C NMR)**, and **Proton NMR (¹H NMR)** for this purpose [1].

Bioactivity and Research Context

The search results indicate that **dotriacontanoic acid** has been found to possess **moderate antibacterial activity** [1]. However, specific quantitative data regarding its Minimum Inhibitory Concentration (MIC) or the spectrum of bacterial strains tested are not provided in the available sources.

It is important to note that *Indigofera heterantha* produces a wide array of bioactive compounds. **Dotriacontanoic acid** is one of many constituents, and its biological effects may be part of a synergistic interaction within the plant's complex phytochemical profile. Other significant compounds isolated from this plant include various flavonoids, indigoidin, and specialized phloroglucinol derivatives such as Indigoferamide, Indigoferate, and Indigoferone, which have shown activities like carbonic anhydrase inhibition and antibacterial effects [1].

Research Gaps and Future Directions

The current information on **dotriacontanoic acid** from *I. heterantha* is a starting point. For a comprehensive whitepaper, the following research gaps need to be addressed:

- **Quantitative Bioassays:** Detailed data on MIC, IC₅₀, and EC₅₀ values against a defined panel of bacterial, fungal, or other pathogenic strains is needed.
- **Mechanism of Action:** The specific molecular target or mechanism behind its reported antibacterial activity remains unknown.
- **Synergistic Studies:** Research into how **dotriacontanoic acid** interacts with other compounds in the plant extract could be valuable.
- **In-vivo Validation:** Most current data is from *in-vitro* studies; *in-vivo* efficacy and toxicity profiles are lacking.

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References

1. In-vitro evaluation of *Indigofera heterantha* extracts for ... [pmc.ncbi.nlm.nih.gov]
2. Antiglycation potential of Indigoferin a, Indigoferin B and Indigoferin... [clinphytoscience.springeropen.com]

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